

Comparative Properties of Common Chlorates

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Compound Focus: Barium chlorate

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The table below summarizes key physical, chemical, and safety properties of barium, potassium, sodium, and ammonium chlorates for a quick comparison.

Property	Barium Chlorate	Potassium Chlorate	Sodium Chlorate	Ammonium Chlorate
Chemical Formula	Ba(ClO ₃) ₂ ·H ₂ O (monohydrate) [1]	KClO ₃ [2]	NaClO ₃ [3]	NH ₄ ClO ₃ [1] [3]
Molecular Weight (g/mol)	322.24 (monohydrate) [1]	122.55 [2]	106.44	101.49
Oxygen Content (wt%)	31.55% [2]	39.17% [2]	~45%	~47%
Density (g/cm ³)	3.18 (monohydrate) [1]	2.32	2.49	1.80
Solubility (g/100g H ₂ O @20°C)	33.8 [1]	7.19 (at 20°C for KCl, estimate for KClO ₃)	101 (at 20°C for NaCl, estimate for NaClO ₃)	~28.7 [4]

Property	Barium Chlorate	Potassium Chlorate	Sodium Chlorate	Ammonium Chlorate
Melting/Decomposition Point (°C)	413.9 (decomposes) [1]	356 (decomposes)	248 (decomposes)	Decomposes explosively [3]
Primary Hazards	Toxic, strong oxidizer, impact-sensitive compositions [1] [5]	Strong oxidizer, forms friction-sensitive mixtures with sulfur [3]	Strong oxidizer, hygroscopic [3]	Unstable, explosive, forms sensitive NCl_3 [3]
Key Applications	Green colorant in pyrotechnics, chloric acid production [1]	Oxidizer in pyrotechnics, matches, disinfectants [3]	Herbicide, precursor to other chlorates/perchlorates [3] [6]	Not recommended for use due to instability [3]

Synthesis and Experimental Protocols

Barium chlorate can be synthesized through several methods, each with distinct advantages and challenges concerning purity, safety, and complexity.

Double Displacement Reaction

This common method exploits differences in solubility.

- **Principle:** A reaction between barium chloride (BaCl_2) and sodium chlorate (NaClO_3) yields **barium chlorate** and sodium chloride [1].
 - **Chemical Equation:** $\text{BaCl}_2 + 2 \text{NaClO}_3 \rightarrow \text{Ba}(\text{ClO}_3)_2 + 2 \text{NaCl}$
- **Procedure:**
 - Prepare separate near-saturated solutions of barium chloride dihydrate ($\text{BaCl}_2 \cdot 2\text{H}_2\text{O}$) and sodium chlorate (NaClO_3) in hot water [2] [1].
 - Mix the solutions. Upon concentration and cooling, less soluble **barium chlorate** precipitates.
 - Filter and collect the crystals.

- **Considerations:**

- **Pros:** Simple, uses readily available materials.
- **Cons:** Product is often contaminated with sodium ions, which impair color purity in pyrotechnics. Requires multiple careful recrystallizations for purification [2] [1] [5].

Electrolysis of Barium Chloride

This method directly converts barium chloride to **barium chlorate**.

- **Principle:** Electrolysis of a hot barium chloride solution produces **barium chlorate** and hydrogen gas [1].
 - **Chemical Equation:** $\text{BaCl}_2 + 6 \text{H}_2\text{O} \rightarrow \text{Ba}(\text{ClO}_3)_2 + 6 \text{H}_2$
- **Procedure** [2] [3]:
 - **Setup:** Use a diaphragm-less electrolytic cell with an inert anode (e.g., platinum or lead dioxide) and a cathode (e.g., stainless steel).
 - **Electrolyte:** Prepare a solution of about 40g of $\text{BaCl}_2 \cdot 2\text{H}_2\text{O}$ per 100mL of water.
 - **Operation:** Run the cell at a temperature of 60-80°C. Add small amounts of potassium dichromate to the electrolyte to prevent reduction of chlorate ions at the cathode.
 - **Harvesting:** Evaporate the cell liquor until crystals form. Crop a small batch of crystals and recycle the mother liquor to improve yield.
- **Considerations:**
 - **Pros:** Can produce sodium-free **barium chlorate** [1].
 - **Cons:** Lower current efficiency (30-40% without pH control); solubility of product and reactant are similar, making crystallization less efficient [2].

Reaction with Ammonium Chlorate

This method avoids metal cation contaminants.

- **Principle:** Barium carbonate (BaCO_3) reacts with a solution of ammonium chlorate (NH_4ClO_3), driven by the removal of ammonia and CO_2 [2] [1].
 - **Chemical Equation:** $2 \text{NH}_4\text{ClO}_3 + \text{BaCO}_3 \rightarrow \text{Ba}(\text{ClO}_3)_2 + 2 \text{NH}_3 + \text{CO}_2 + \text{H}_2\text{O}$
- **Procedure** [2]:
 - **Prepare NH_4ClO_3 in situ:** React potassium chlorate (KClO_3) with ammonium bitartrate in solution. Precipitated potassium bitartrate is filtered off, leaving ammonium chlorate in solution.
Caution: Do not isolate solid ammonium chlorate due to explosion risk [2].
 - **React with BaCO_3 :** Add purified BaCO_3 to the NH_4ClO_3 solution and boil for several hours until the smell of ammonia is gone.

- **Crystallize:** Cool the solution to crystallize **barium chlorate**.
- **Considerations:**
 - **Pros:** Yields a high-purity product with minimal potassium contamination, suitable for high-quality pyrotechnics [2].
 - **Cons:** Complex, multi-step process involving unstable intermediates.

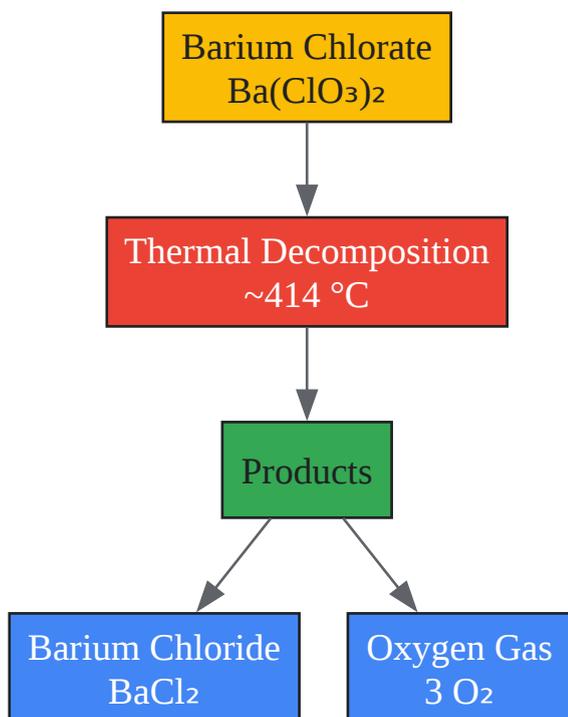
Safety and Handling Protocols

Barium chlorate requires stringent safety measures due to its toxicity and oxidizing power.

- **Toxicity:** As a soluble barium salt, it is highly toxic if ingested or inhaled, causing symptoms from gastrointestinal distress to methemoglobinemia, tremors, and kidney damage [1]. Always use appropriate personal protective equipment (PPE) including gloves and a dust mask [5].
- **Reactivity:** A strong oxidizer. **Never mix with sulfur, sulfides, or ammonium compounds**, as this can lead to formation of highly sensitive or spontaneously combustible mixtures [5]. Compositions with **barium chlorate** are often more sensitive to friction and impact than those with potassium chlorate [7].
- **Stability:** While the pure salt is stable, its mixtures can be unstable. There are reports of wet pyrotechnic stars containing **barium chlorate** igniting spontaneously while drying in the sun [1].

Performance and Application Insights

- **Pyrotechnic Performance:** **Barium chlorate** is prized for producing vibrant, high-quality green flames [1] [5]. Simple mixtures with a fuel like shellac can yield excellent results [1]. However, its mixtures are generally more sensitive than those using potassium chlorate [7].
- **Thermal Decomposition:** **Barium chlorate** decomposes to barium chloride and oxygen, releasing significantly more heat (-28 kcal/mol) than potassium chlorate (-10.6 kcal/mol). This greater energy release contributes to the sensitivity of its compositions, as a small initial reaction can more easily propagate [2] [7].



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- **Industrial Status:** Due to its cost, toxicity, and sensitivity, **barium chlorate** has been largely replaced in modern pyrotechnics by safer alternatives like barium nitrate combined with a chlorine donor [1].

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